

# 3-Phenylpropyl acetate chemical properties and structure

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An In-depth Technical Guide to 3-Phenylpropyl Acetate

This document provides a comprehensive overview of the chemical properties, structure, and relevant experimental protocols for **3-phenylpropyl acetate**, tailored for researchers, scientists, and professionals in drug development.

## **Chemical Identity and Nomenclature**

**3-Phenylpropyl acetate**, also known as hydrocinnamyl acetate, is the acetate ester of 3-phenylpropan-1-ol.[1] It is a member of the benzene and substituted derivatives class of organic compounds.[2]



Identifier	Value
IUPAC Name	3-phenylpropyl acetate[1]
Synonyms	Hydrocinnamyl acetate, Acetic acid 3- phenylpropyl ester, Benzenepropanol, 1- acetate[1][3]
CAS Number	122-72-5[4]
Molecular Formula	C11H14O2[3]
Molecular Weight	178.23 g/mol [1][3]
InChI	InChI=1S/C11H14O2/c1-10(12)13-9-5-8-11-6-3- 2-4-7-11/h2-4,6-7H,5,8-9H2,1H3[1]
InChlKey	JRJGKUTZNBZHNK-UHFFFAOYSA-N[1]
SMILES	CC(=O)OCCCC1=CC=CC=C1[1]

# **Physicochemical Properties**

**3-Phenylpropyl acetate** is a colorless liquid with a characteristic floral and spicy odor.[1][4] It is used in perfume compositions and as a flavoring agent.[4]



Property	Value
Appearance	Clear, colorless liquid[3][4][5]
Odor	Floral, spicy, balsamic[4][6]
Boiling Point	244-245 °C[1][4][5]
Melting Point	-60 °C[7]
Density	1.012 g/mL at 25 °C[4]
Refractive Index	1.494-1.498 at 20 °C[1][5]
Solubility	Insoluble in water; soluble in oils[1]
Vapor Pressure	<0.01 hPa at 20 °C
Flash Point	>100 °C (>212 °F)[6]
Autoignition Temperature	445 °C

### **Chemical Structure**

The structure of **3-phenylpropyl acetate** consists of a phenyl group attached to a propyl chain, which is in turn esterified with an acetate group.

Caption: Chemical structure of **3-phenylpropyl acetate**.

# **Spectroscopic Data**



<sup>1</sup> H NMR <b>(CDCl<sub>3</sub>, 250 MHz) δ (ppm)</b>	<sup>13</sup> C NMR <b>(CDCl<sub>3</sub>, 62.5 MHz) δ (ppm)</b>
7.2-7.0 (m, 5H)	171.1
4.0 (t, 2H, J = 6.5 Hz)	141.1
2.6 (t, 2H, J = 7.6 Hz)	128.4
1.97 (s, 3H)	128.3
1.88 (q, 2H, J = 7.5 Hz)	126.0
63.8	
32.1	_
30.1	_
20.9	_
Source:[8]	_

# **Experimental Protocols Synthesis of 3-Phenylpropyl Acetate**

A common method for the synthesis of **3-phenylpropyl acetate** is the acetylation of 3-phenylpropanol.[8] A typical laboratory-scale procedure is as follows:

- To a solution of triphenylphosphine dibromide (Ph₃PBr₂) and ammonium acetate (NH₄OAc) in a suitable solvent, add 3-phenylpropanol.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, filter the reaction mixture to remove the precipitated ammonium bromide (NH<sub>4</sub>Br).
- Evaporate the solvent from the filtrate.
- Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., n-hexane/EtOAc, 3:1) to yield pure **3-phenylpropyl acetate**.





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Caption: Workflow for the synthesis of **3-phenylpropyl acetate**.

# Safety and Handling

**3-Phenylpropyl acetate** is not classified as a hazardous substance according to the Globally Harmonized System (GHS).[9] It is considered to have low acute toxicity, with an oral LD50 of 4700 mg/kg in rats.[9] It is not a skin or eye irritant and is not known to be a sensitizer.[9] Standard laboratory safety precautions, including the use of personal protective equipment, should be followed when handling this chemical. For detailed safety information, refer to the Material Safety Data Sheet (MSDS).[10]

### **Applications**

**3-Phenylpropyl acetate** is primarily used as a fragrance ingredient in perfumes, cosmetics, and other personal care products.[5] It is also utilized as a flavoring agent in food and beverages.[6] In a research context, it can serve as an intermediate in organic synthesis.[5]

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